

9-Benzyl-3-bromo-9H-carbazole molecular weight and formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Benzyl-3-bromo-9H-carbazole

Cat. No.: B1275002

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Technical Guide: 9-Benzyl-3-bromo-9H-carbazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **9-Benzyl-3-bromo-9H-carbazole**, a heterocyclic compound of interest in materials science and pharmaceutical development.

Core Molecular Data

The fundamental molecular and physical properties of **9-Benzyl-3-bromo-9H-carbazole** are summarized below.

Property	Value	References
Molecular Formula	C ₁₉ H ₁₄ BrN	[1]
Molecular Weight	336.23 g/mol	[1]
CAS Number	339576-55-5	
Appearance	White to light yellow to light orange powder/crystal	
Melting Point	116 - 120 °C	
Purity	≥ 98% (GC)	

Synthesis Protocol

The synthesis of **9-Benzyl-3-bromo-9H-carbazole** is typically achieved through a two-step process involving the bromination of 9H-carbazole followed by N-alkylation.

Step 1: Synthesis of 3-Bromo-9H-carbazole (Precursor)

Materials:

- 9H-Carbazole
- N-Bromosuccinimide (NBS)
- Dimethylformamide (DMF)
- Dichloromethane
- Distilled Water
- Anhydrous Magnesium Sulfate (MgSO_4)

Experimental Protocol:

- In a two-necked round bottom flask, dissolve 9H-carbazole (4.0 g, 23.92 mmol) in dichloromethane (75 mL).
- Slowly add a solution of N-bromosuccinimide (4.48 g, 23.92 mmol) in DMF (10 mL) to the carbazole solution.
- Stir the reaction mixture at room temperature for 3 hours.
- Perform an aqueous extraction of the mixture with distilled water.
- Dry the organic layer over anhydrous MgSO_4 for 12 hours and then filter.
- Evaporate the solvent under vacuum to yield the final product, 3-Bromo-9H-carbazole, as a white solid.

Step 2: Synthesis of 9-Benzyl-3-bromo-9H-carbazole

Materials:

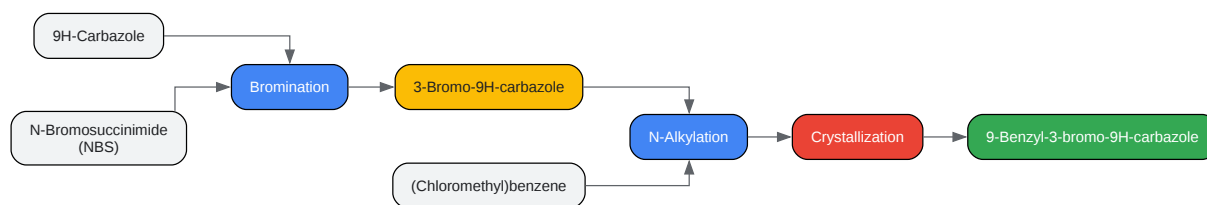
- 3-Bromo-9H-carbazole
- (Chloromethyl)benzene (Benzyl chloride)
- Potassium Hydroxide (KOH)
- Dimethylformamide (DMF)
- Chloroform
- Ethanol

Experimental Protocol: The synthesis is achieved via N-alkylation of the previously prepared 3-bromo-9H-carbazole with (chloromethyl)benzene.^[2]^[3]

- Prepare a solution of potassium hydroxide in dimethylformamide.
- Add 3-Bromo-9H-carbazole to the solution and stir.
- Add (chloromethyl)benzene dropwise to the reaction mixture.
- Continue stirring at room temperature to allow the reaction to proceed.
- Pour the reaction mixture into water to precipitate the crude product.
- Filter the precipitate and wash with water.
- For purification, dissolve the crude product (40 mg) in a mixture of chloroform (5 mL) and ethanol (7 mL).^[3]
- Allow the solution to stand at room temperature for several days to facilitate the evaporation of the solvent and the formation of colorless block-like crystals of **9-Benzyl-3-bromo-9H-carbazole**.^[3]

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **9-Benzyl-3-bromo-9H-carbazole**.



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- To cite this document: BenchChem. [9-Benzyl-3-bromo-9H-carbazole molecular weight and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275002#9-benzyl-3-bromo-9h-carbazole-molecular-weight-and-formula]

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